

(R)-SPINOL molecular formula and weight.

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Compound of Interest

Compound Name: 2,2',3,3'-Tetrahydro-1,1'-
spirobif[indene]-7,7'-diol

CAS No.: 223259-63-0

Cat. No.: B1312721

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An In-Depth Technical Guide on (R)-SPINOL: Molecular Properties

This technical guide provides essential information regarding the molecular formula and weight of (R)-SPINOL, a chiral organic compound utilized in asymmetric synthesis. The data is presented for researchers, scientists, and professionals in drug development.

Molecular Data Summary

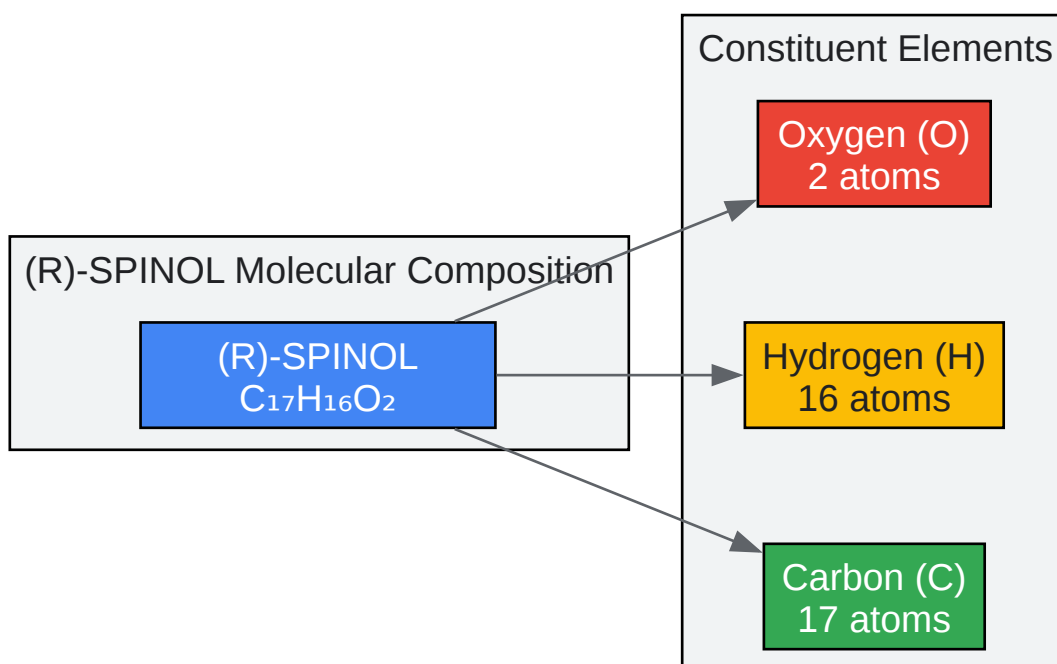
The fundamental molecular properties of (R)-SPINOL are summarized in the table below. This information is critical for stoichiometric calculations in reaction mechanisms, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₇ H ₁₆ O ₂
Molecular Weight	252.31 g/mol

This data has been verified across multiple chemical data sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Structural Composition

The molecular formula $C_{17}H_{16}O_2$ indicates that each molecule of (R)-SPINOL is composed of 17 carbon atoms, 16 hydrogen atoms, and 2 oxygen atoms. The specific arrangement of these atoms in a spirocyclic structure is what imparts its unique chiral properties.



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Caption: Elemental composition of the (R)-SPINOL molecule.

Experimental Protocols

The determination of the molecular formula and weight of (R)-SPINOL is typically achieved through a combination of mass spectrometry and elemental analysis.

1. High-Resolution Mass Spectrometry (HRMS)

- **Objective:** To determine the precise mass of the molecule and deduce its elemental composition.
- **Methodology:** A sample of (R)-SPINOL is ionized, commonly using electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI). The resulting ions are then

separated based on their mass-to-charge ratio (m/z) by a high-resolution mass analyzer (e.g., TOF, Orbitrap). The highly accurate mass measurement allows for the unambiguous determination of the molecular formula.

2. Elemental Analysis

- **Objective:** To determine the percentage composition of carbon, hydrogen, and oxygen in the compound.
- **Methodology:** A known mass of the (R)-SPINOL sample is combusted in an excess of oxygen. The resulting combustion products, carbon dioxide and water, are collected and weighed. The masses of these products are used to calculate the percentage of carbon and hydrogen in the original sample. The percentage of oxygen is typically determined by difference. The empirical formula derived from these percentages is then compared with the molecular formula obtained from HRMS to confirm the structure.

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